

An In-depth Technical Guide to L-β-Imidazole Lactic Acid Hydrochloride

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Compound of Interest

Compound Name: (1S)-1-A-Hydroxy-L-histidine
(hydrochloride)

Cat. No.: B12390889

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Abstract: This technical guide provides a comprehensive overview of L-β-Imidazole Lactic Acid, with a focus on its hydrochloride salt. It is intended for researchers, scientists, and professionals in drug development. This document details the compound's chemical identity, including its CAS Number, physicochemical properties, and structure. It further explores its biological significance as a metabolite of L-histidine, potential therapeutic applications, and detailed protocols for its synthesis and analytical characterization. The guide aims to synthesize technical data with practical insights to support advanced research and development activities.

Chemical Identity and Physicochemical Properties

L-β-Imidazole Lactic Acid is a metabolite of the essential amino acid L-histidine.[1] Its structure, incorporating an imidazole ring, a hydroxyl group, and a carboxylic acid, makes it a molecule of significant interest in biological and pharmaceutical research.[2] While the parent compound is well-documented, this guide also addresses its hydrochloride salt, which is often prepared to improve solubility and stability for experimental use.

1.1. Nomenclature and CAS Number

- Systematic (IUPAC) Name: (2S)-2-hydroxy-3-(1H-imidazol-4-yl)propanoic acid hydrochloride[3]
- Common Synonyms: L-β-Imidazolelactic acid HCl, (S)-3-(Imidazol-4-yl)lactic acid HCl, Histidine Impurity 11[4]
- CAS Number:
 - 14403-45-3: This is the most commonly cited CAS number and refers to the parent compound, L-β-Imidazolelactic acid (anhydrous).[4][5][6][7][8]
 - Hydrochloride Salt: A distinct CAS number for the hydrochloride salt is not consistently cited in major databases. It is standard practice in such cases to reference the CAS number of the parent free base (14403-45-3) while explicitly stating the salt form.

1.2. Chemical Structure

The hydrochloride salt is formed by the protonation of one of the nitrogen atoms in the imidazole ring.

Caption: Chemical structure of L-β-Imidazole Lactic Acid.

1.3. Physicochemical Properties

The properties of L-β-Imidazole Lactic Acid are summarized below. The hydrochloride salt is expected to exhibit higher aqueous solubility and a lower melting point compared to the free base due to its ionic nature.

Property	Value (for Parent Compound)	Reference
Molecular Formula	C ₆ H ₈ N ₂ O ₃	[5][9]
Molecular Weight	156.14 g/mol	[5][9]
Appearance	White to Brown Solid	[5]
Melting Point	195-198 °C	[4][10]
Boiling Point (Predicted)	507.7 °C	[4]
pKa (Predicted)	3.48 (Carboxylic Acid)	[4]
Storage Temperature	2-8°C, sealed in dry conditions	[4][10]

Synthesis and Preparation

L-β-Imidazole Lactic Acid is a natural metabolite of L-histidine. For laboratory and industrial purposes, it can be synthesized, and subsequently converted to its hydrochloride salt.

2.1. Biosynthetic Pathway

In biological systems, L-histidine is converted to imidazole pyruvate via a transamination reaction. Imidazole pyruvate is then reduced by a dehydrogenase to form L-β-Imidazole Lactate.[11] This metabolic link is crucial for understanding its physiological role and potential as a biomarker.

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Sources

- 1. [news-medical.net](https://www.news-medical.net) [news-medical.net]
- 2. [Histidine Metabolism Overview - Creative Proteomics](https://www.creative-proteomics.com) [creative-proteomics.com]

- [3. L-b-Imidazole Lactic Acid Monohydrate | LGC Standards \[lgcstandards.com\]](#)
- [4. L-B-IMIDAZOLELACTIC ACID, MONOHYDRATE | 14403-45-3 \[chemicalbook.com\]](#)
- [5. L-beta-Imidazole lactic acid | CymitQuimica \[cymitquimica.com\]](#)
- [6. buyersguidechem.com \[buyersguidechem.com\]](#)
- [7. scbt.com \[scbt.com\]](#)
- [8. 14403-45-3\[L-β-IMIDAZOLE LACTIC ACID\]MP Biomedicals\[\(S\)-3-\(imidazol-5-yl\)\]... \[en.chembase.cn\]](#)
- [9. Imidazolelactic acid | C6H8N2O3 | CID 459122 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. L-B-IMIDAZOLELACTIC ACID, MONOHYDRATE 14403-45-3, CasNo.14403-45-3 HENAN NEW BLUE CHEMICAL CO.,LTD China \(Mainland\) \[newblue.lookchem.com\]](#)
- [11. The degradation of l-histidine, imidazolyl-l-lactate and imidazolylpropionate by Pseudomonas testosteroni - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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